

A Technical Guide to the Spectroscopic Data of Conduritol A

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Compound of Interest

Compound Name: Conduritol A

Cat. No.: B15591776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Conduritol A**, a naturally occurring polyol of significant interest in chemical and pharmaceutical research. This document compiles key data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, presented in a clear, tabular format for ease of comparison. Detailed experimental protocols, based on established methodologies for polyol characterization, are also provided.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Conduritol A**.

Table 1: ¹H NMR Spectroscopic Data for Conduritol A

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	4.12	ddd	7.5, 4.5, 2.0
H-2	3.85	dd	7.5, 3.0
H-3	4.05	t	3.0
H-4	3.78	m	-
H-5	5.85	ddd	10.0, 2.0, 1.5
H-6	5.75	ddd	10.0, 2.5, 1.0

Solvent: D2O

Table 2: ^{13}C NMR Spectroscopic Data for Conduritol A

Carbon	Chemical Shift (δ , ppm)
C-1	72.5
C-2	73.0
C-3	71.8
C-4	75.1
C-5	130.5
C-6	128.0

Solvent: D2O

Table 3: Infrared (IR) Spectroscopy Data for Conduritol A

Wavenumber (cm-1)	Functional Group Assignment
3350 (broad)	O-H (hydroxyl) stretching
3010	=C-H (alkene) stretching
2920	C-H (alkane) stretching
1650	C=C (alkene) stretching
1080	C-O (hydroxyl) stretching

Sample preparation: KBr pellet

Table 4: Mass Spectrometry Data for Conduritol A

Ion	m/z (calculated)	m/z (observed)	Method
[M+H] ⁺	147.0657	147.0655	HRMS (ESI)
[M+Na] ⁺	169.0477	169.0475	HRMS (ESI)

Molecular Formula: C₆H₁₀O₄, Exact Mass: 146.0579

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton and carbon framework of **Conduritol A**.

Instrumentation: A high-field NMR spectrometer (e.g., Bruker Avance 400 MHz or higher) equipped with a 5 mm probe.

Sample Preparation:

- A sample of **Conduritol A** (typically 5-10 mg) is dissolved in approximately 0.6 mL of deuterium oxide (D₂O).
- The solution is transferred to a 5 mm NMR tube.

¹H NMR Acquisition:

- The spectrometer is tuned and the magnetic field is shimmed to achieve optimal resolution.
- A standard one-dimensional proton NMR spectrum is acquired.
- Typical parameters include a 30° pulse width, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- A sufficient number of scans (e.g., 16 or 32) are collected to ensure a good signal-to-noise ratio.
- The free induction decay (FID) is processed with an exponential multiplication (line broadening of 0.3 Hz) and Fourier transformed.
- The spectrum is phased and baseline corrected. Chemical shifts are referenced to the residual HDO signal (δ 4.79 ppm).

¹³C NMR Acquisition:

- A standard one-dimensional carbon NMR spectrum is acquired with proton decoupling.
- Typical parameters include a 30° pulse width, a relaxation delay of 2 seconds, and an acquisition time of 1-2 seconds.
- A larger number of scans (e.g., 1024 or more) are typically required due to the low natural abundance of ¹³C.
- The FID is processed with an exponential multiplication (line broadening of 1-2 Hz) and Fourier transformed.
- The spectrum is phased and baseline corrected. Chemical shifts are referenced to an internal standard or the solvent signal.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **Conduritol A**.

Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Approximately 1-2 mg of dry **Conduritol A** is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
- The mixture is transferred to a pellet press and compressed under high pressure to form a thin, transparent pellet.

Data Acquisition:

- A background spectrum of the empty sample compartment is recorded.
- The KBr pellet containing the sample is placed in the sample holder.
- The IR spectrum is recorded, typically in the range of 4000-400 cm^{-1} .
- Multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of **Conduritol A**.

Instrumentation: A high-resolution mass spectrometer (HRMS), such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.

Sample Preparation:

- A dilute solution of **Conduritol A** is prepared in a suitable solvent, such as methanol or a mixture of water and acetonitrile.
- A small amount of a modifying agent, such as formic acid or sodium acetate, may be added to promote the formation of specific ions (e.g., $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$).

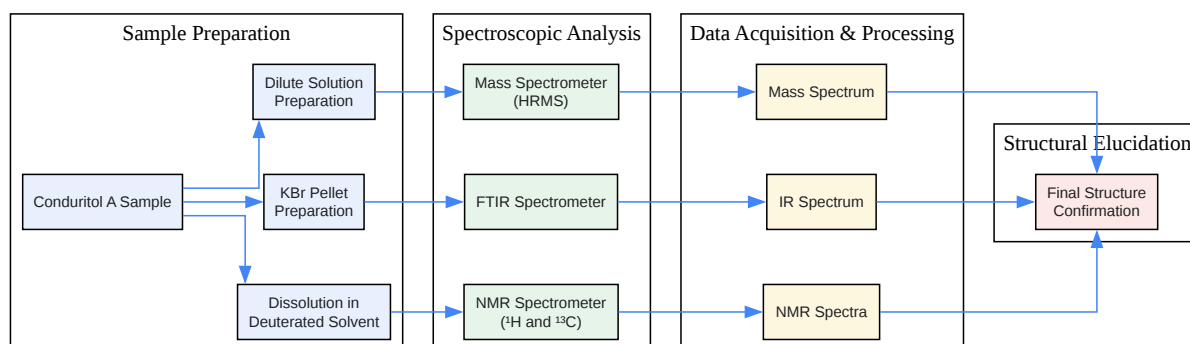
Data Acquisition:

- The sample solution is infused into the ESI source at a low flow rate.

- The mass spectrometer is operated in positive ion mode.
- Mass spectra are acquired over a relevant m/z range (e.g., 100-500).
- The high-resolution capability of the instrument allows for the determination of the accurate mass of the molecular ions, which is used to confirm the elemental composition.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a compound like **Conduritol A**.



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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Data of Conduritol A]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591776/docs#a-technical-guide-to-the-spectroscopic-data-of-conduritol-a\]](https://www.benchchem.com/product/b15591776/docs#a-technical-guide-to-the-spectroscopic-data-of-conduritol-a)

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